

# An In-depth Technical Guide to the Safe Handling of Glyoxal Trimer Dihydrate

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## Compound of Interest

Compound Name: *Glyoxal trimer dihydrate*

Cat. No.: *B1329646*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **Glyoxal trimer dihydrate**, a chemical used in various research and development applications. Adherence to the following protocols and precautions is critical for ensuring a safe laboratory environment.

## Chemical and Physical Properties

**Glyoxal trimer dihydrate** is a white crystalline powder.[1][2] It is composed of three glyoxal molecules and two water molecules in a stable configuration.[3] While it is soluble in water, its free form, glyoxal, is unstable and not commercially available.[3]

Table 1: Physical and Chemical Properties of **Glyoxal Trimer Dihydrate**

Property	Value
CAS Number	4405-13-4[4][5]
Molecular Formula	C <sub>6</sub> H <sub>10</sub> O <sub>8</sub> [1][5]
Molecular Weight	210.14 g/mol [1][5]
Appearance	White powder[1][2]
Solubility	Insoluble in water (less than 1 mg/mL at 70°F) [1][2]
Stability	Considered stable under normal conditions.[3]

## Hazard Identification and Toxicological Profile

**Glyoxal trimer dihydrate** is classified as a hazardous substance.[3] It is irritating to the eyes, respiratory system, and skin and may cause sensitization by skin contact.[4]

Table 2: GHS Hazard Classifications

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	2	H315: Causes skin irritation[4]
Serious Eye Damage/Eye Irritation	2	H319: Causes serious eye irritation[4]
Specific Target Organ Toxicity - Single Exposure (Respiratory tract irritation)	3	H335: May cause respiratory irritation[4]

### Toxicological Summary:

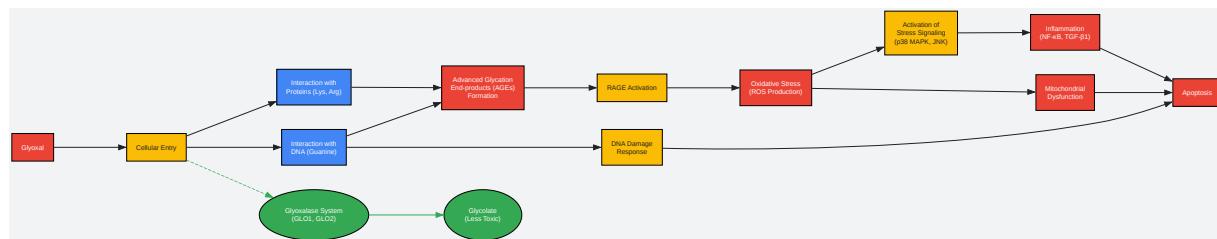
The primary routes of occupational exposure are inhalation of aerosols and dermal absorption. [3] While not classified as harmful by ingestion, it is a potent skin irritant and sensitizer.[3] Inhalation can cause respiratory irritation, and long-term exposure to high dust concentrations may lead to lung function changes.[3]

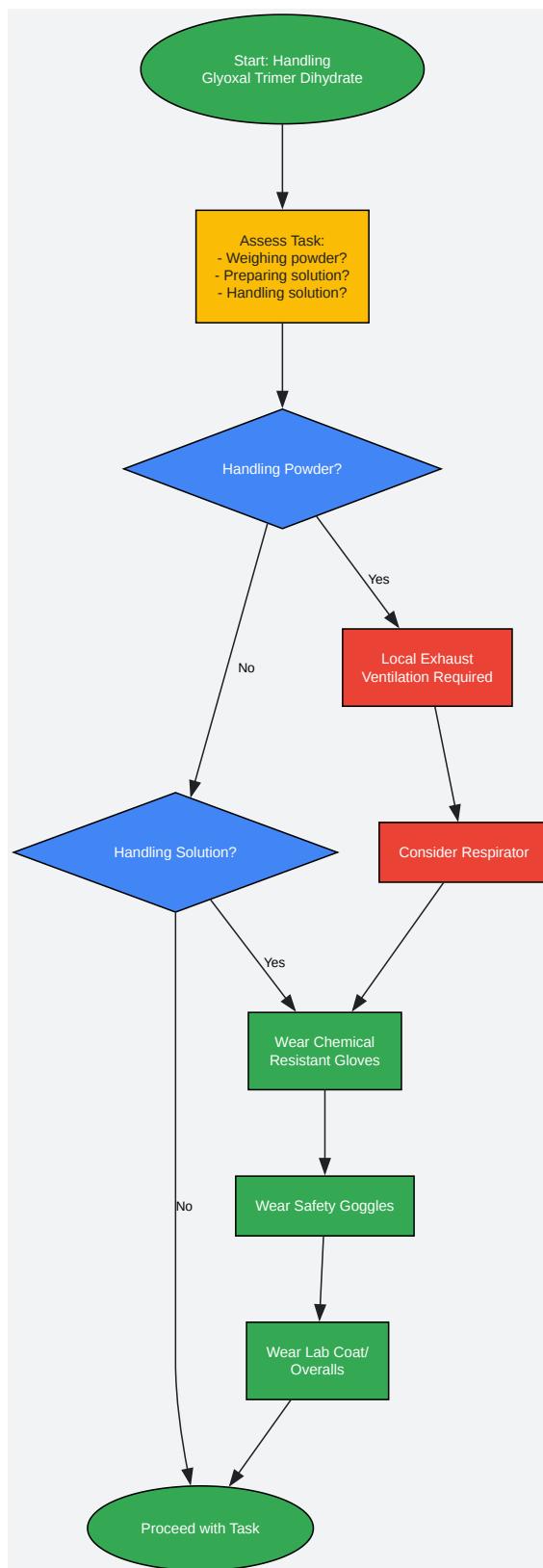
Glyoxal is genotoxic in vitro, inducing DNA adducts, mutations, and chromosomal aberrations.

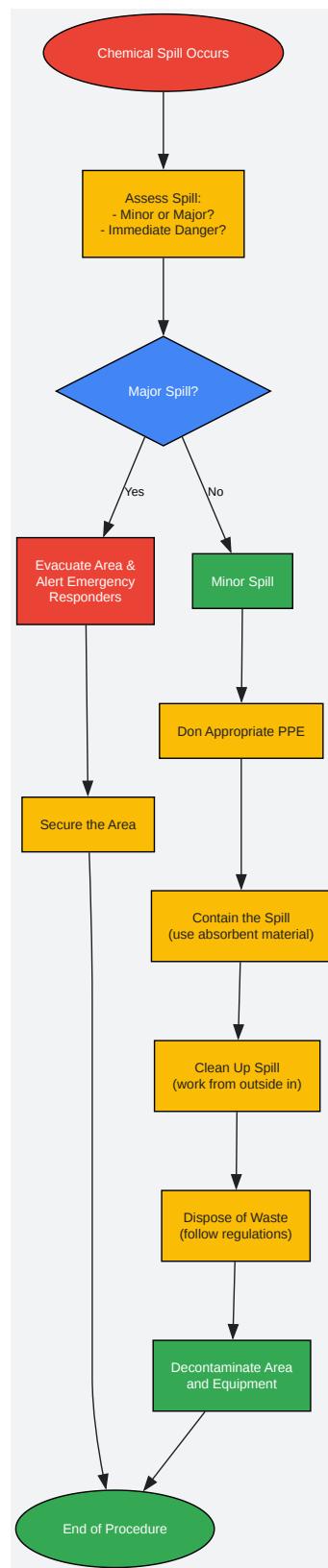
[3] In vivo, genotoxic activity has been observed at the site of application.[3]

The body detoxifies glyoxal through the glyoxalase system, which converts it to the less reactive glycolate.[3] Glyoxal can react with proteins and DNA, leading to the formation of Advanced Glycation End-products (AGEs), which can alter protein function and contribute to cellular damage.[6][7][8] This process is implicated in oxidative stress and various pathological conditions.[9][10]

#### Signaling Pathway for Glyoxal-Induced Cellular Damage







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